

Solubility of 1-Chloroundecane in Organic Solvents: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Chloroundecane

Cat. No.: B1583068

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This technical guide provides a comprehensive overview of the solubility of **1-chloroundecane** in various organic solvents. Due to the limited availability of specific quantitative solubility data for **1-chloroundecane**, this guide also incorporates data for its close structural homologues, 1-chlorodecane and 1-chlorododecane, to provide a representative understanding of its solubility profile. The principle of "like dissolves like" generally governs the solubility of haloalkanes; they tend to be more soluble in organic solvents of similar polarity.^{[1][2]}

Physicochemical Properties of 1-Chloroundecane

A summary of the key physical and chemical properties of **1-chloroundecane** is presented in the table below. These properties are crucial for understanding its behavior in various solvent systems.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₂₃ Cl	[3] [4] [5] [6]
Molecular Weight	190.75 g/mol	[3] [4] [5] [6]
Appearance	Colorless liquid	
Boiling Point	245.4 °C	[3]
Density	0.8677 g/cm ³ at 20 °C	[3]
CAS Registry Number	2473-03-2	[3] [4] [5] [6]

Solubility Data

The following table summarizes the available solubility data for **1-chloroundecane** and its close homologues, 1-chlorodecane and 1-chlorododecane, in a range of common organic solvents. It is important to note that much of the available data is qualitative. For the purpose of this guide, "soluble" indicates that the compound dissolves to a significant extent, though the exact quantitative value is not specified in the cited literature.

Solvent	Solute	Solubility	Temperature (°C)	Reference
Alcohols				
Methanol	1-Chlorododecane	Soluble	Not Specified	
Ethanol	1-Chlorododecane	Soluble	Not Specified	
1-Chlorododecane	Soluble	Not Specified	[7][8]	
Ketones				
Acetone	1-Chlorododecane	Soluble	Not Specified	
Ethers				
Diethyl Ether	1-Chlorododecane	Soluble	Not Specified	
Hydrocarbons				
Benzene	1-Chlorododecane	Soluble	Not Specified	[7][8]
Hexane	1-Chlorododecane	Soluble	Not Specified	[9]
Water				
Water	1-Chlorododecane	Insoluble	Not Specified	[10][11]
1-Chlorododecane	Insoluble (<0.007 g/L)	20	[7][8][12]	

Disclaimer: The quantitative solubility data for **1-chloroundecane** is scarce in publicly available literature. The data presented for 1-chlorodecane and 1-chlorododecane should be considered as a reasonable approximation for the solubility behavior of **1-chloroundecane** due to their structural similarity as long-chain 1-chloroalkanes.

Experimental Protocols for Solubility Determination

Accurate determination of solubility is fundamental in chemical and pharmaceutical research. The following are detailed methodologies for two common experimental techniques used to determine the solubility of compounds like **1-chloroundecane** in organic solvents.

Gravimetric Method

The gravimetric method is a straightforward and widely used technique for determining the solubility of a solid or liquid solute in a solvent. It relies on the precise measurement of mass.

Methodology:

- **Saturation:** A supersaturated solution is prepared by adding an excess amount of **1-chloroundecane** to a known volume of the organic solvent in a sealed container (e.g., a screw-cap vial or flask).
- **Equilibration:** The mixture is agitated at a constant temperature for a sufficient period (typically 24-48 hours) to ensure that equilibrium is reached. A constant temperature water bath is often used to maintain the desired temperature.
- **Phase Separation:** After equilibration, the undissolved excess **1-chloroundecane** is allowed to settle. A clear aliquot of the saturated supernatant is then carefully withdrawn using a syringe fitted with a filter (e.g., a 0.45 μm PTFE filter) to prevent any undissolved solute from being transferred.
- **Weighing:** A known volume or mass of the clear, saturated solution is transferred to a pre-weighed container (e.g., an evaporating dish or beaker). The exact mass of the transferred solution is recorded.
- **Solvent Evaporation:** The solvent is carefully evaporated from the container. This can be achieved by gentle heating in a fume hood, under a stream of inert gas (e.g., nitrogen), or by using a rotary evaporator. Care must be taken to avoid any loss of the non-volatile solute.
- **Drying and Final Weighing:** Once the solvent is completely removed, the container with the solute residue is dried to a constant weight in a vacuum oven at a suitable temperature. The final mass of the container and solute is then recorded.

- Calculation: The solubility is calculated as the mass of the dissolved solute per unit mass or volume of the solvent.

Gas Chromatography (GC) Method

Gas chromatography is a powerful analytical technique that can be used to determine the concentration of a volatile solute in a solution, and thus its solubility.

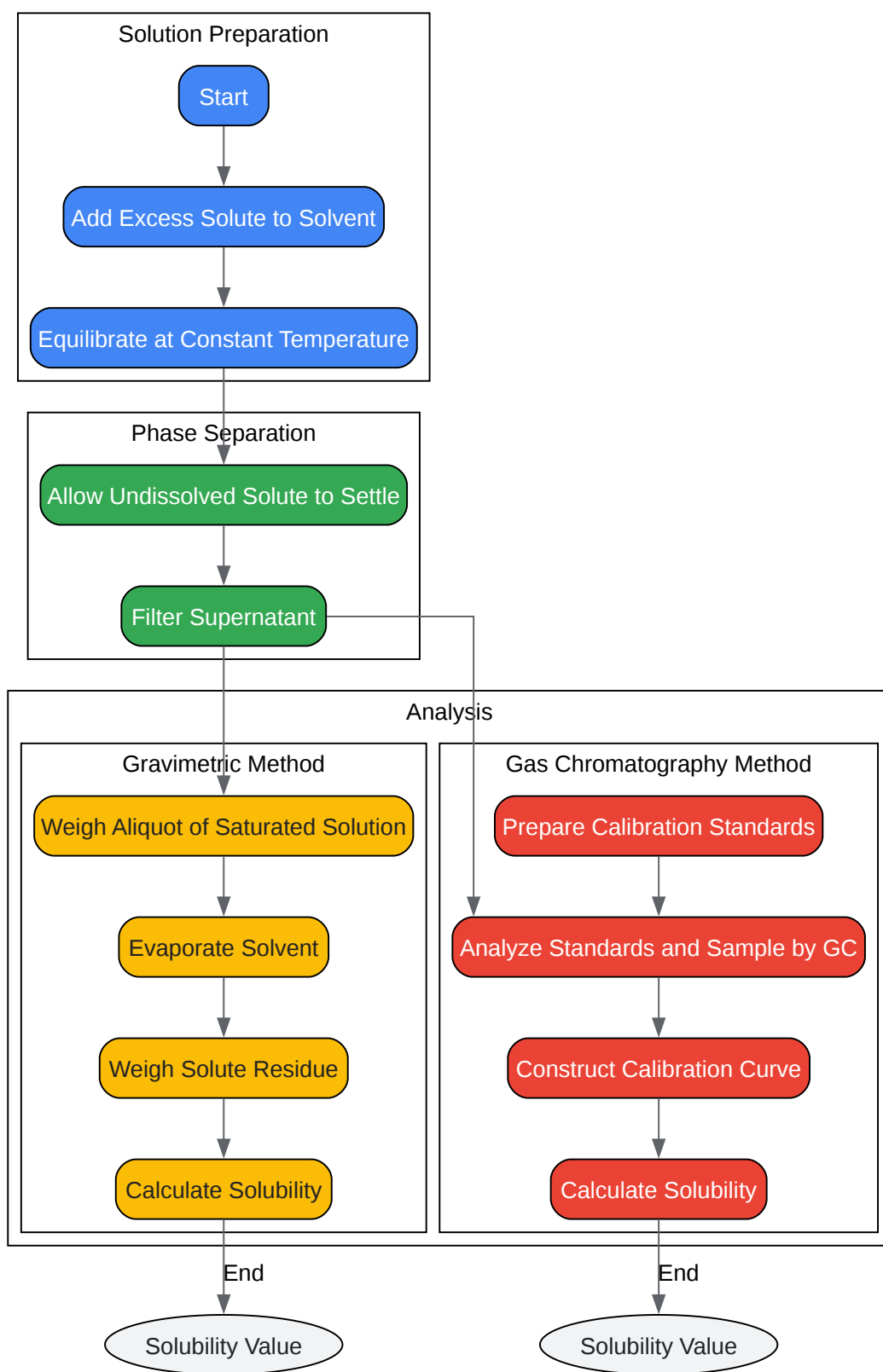
Methodology:

- Preparation of Saturated Solution: A saturated solution of **1-chloroundecane** in the desired organic solvent is prepared using the same saturation and equilibration steps as described in the gravimetric method.
- Calibration Standards: A series of standard solutions of **1-chloroundecane** in the same organic solvent are prepared with known concentrations. These standards should bracket the expected solubility of the compound.
- GC Analysis:
 - An aliquot of the clear, filtered supernatant from the saturated solution is taken and may be diluted if necessary to fall within the concentration range of the calibration standards.
 - The calibration standards and the sample solution are injected into the gas chromatograph.
 - The GC is equipped with a suitable column (e.g., a non-polar or semi-polar capillary column) and a detector, such as a Flame Ionization Detector (FID), which is sensitive to organic compounds.
 - The operating conditions of the GC (e.g., injector temperature, oven temperature program, detector temperature, and carrier gas flow rate) are optimized to achieve good separation and peak shape for **1-chloroundecane** and the solvent.
- Data Analysis:
 - A calibration curve is constructed by plotting the peak area of **1-chloroundecane** against the concentration for the standard solutions.

- The concentration of **1-chloroundecane** in the saturated sample solution is determined by interpolating its peak area on the calibration curve.
- The solubility is then reported in the desired units (e.g., g/100 mL, mol/L).

Visualizing the Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of a compound in an organic solvent, applicable to both the gravimetric and gas chromatography methods.



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Caption: Experimental workflow for determining the solubility of a compound in an organic solvent.

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- To cite this document: BenchChem. [Solubility of 1-Chloroundecane in Organic Solvents: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1583068#solubility-of-1-chloroundecane-in-organic-solvents]

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